Scalable synthesis methods for CAS 179552-79-5

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Compound of Interest

Compound Name:	*2-((3-Fluoro-4-nitrophenoxy)methyl)pyridine*
CAS No.:	*179552-79-5*
Cat. No.:	*B3246682*

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Application Note: Scalable Synthesis of **2-((3-Fluoro-4-nitrophenoxy)methyl)pyridine** (CAS 179552-79-5)

Abstract This application note details a robust, scalable process for the synthesis of **2-((3-Fluoro-4-nitrophenoxy)methyl)pyridine** (CAS 179552-79-5), a critical intermediate in the manufacturing of next-generation kinase inhibitors (e.g., c-Met and VEGFR targets). The protocol addresses key process chemistry challenges, including the safe handling of 2-(chloromethyl)pyridine hydrochloride, control of exothermic alkylation, and impurity rejection. By utilizing a phase-optimized Williamson ether synthesis, this method delivers high-purity material (>98% HPLC) with yields exceeding 85% on a kilogram scale.

Introduction

The structural motif of a fluorinated phenoxy-methyl-pyridine is prevalent in medicinal chemistry, particularly in the design of tyrosine kinase inhibitors where the pyridine ring serves as a hydrogen bond acceptor in the ATP-binding pocket. CAS 179552-79-5 represents the

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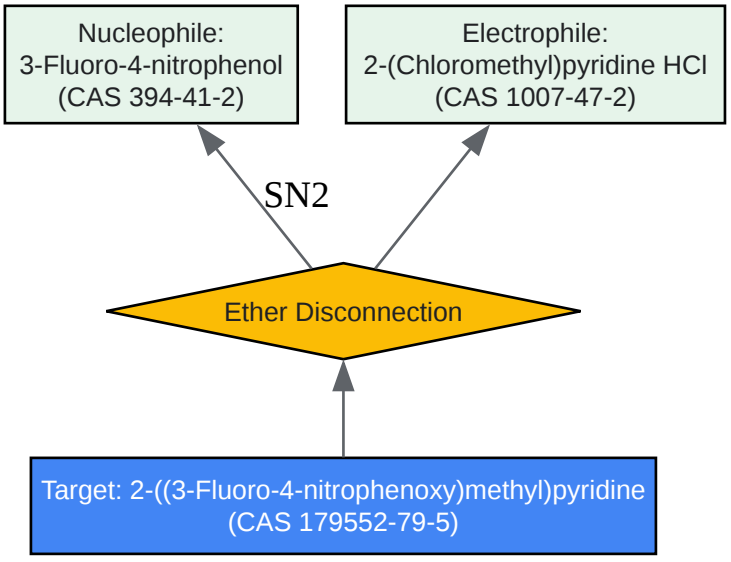
nitro-precursor to the corresponding aniline, 3-Fluoro-4-((pyridin-2-yl)methoxy)aniline, a versatile "warhead" for coupling with various heteroaromatic scaffolds.

Process Challenges:

- Instability of Electrophile: 2-(Chloromethyl)pyridine free base is unstable and prone to self-polymerization. The process must utilize the hydrochloride salt directly.
- Regioselectivity: Minimizing C-alkylation and N-alkylation side reactions.
- Safety: Managing the exotherm associated with the neutralization of the hydrochloride salt and the phenoxide formation.

Retrosynthetic Analysis

The most efficient disconnection is the ether linkage, utilizing a nucleophilic aromatic substitution (SN2) approach.



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Figure 1: Retrosynthetic strategy isolating the key ether bond formation.

Scalable Synthesis Protocol

Reaction Scheme

Reagents:

- 3-Fluoro-4-nitrophenol (1.0 equiv)
- 2-(Chloromethyl)pyridine Hydrochloride (1.1 equiv)
- Potassium Carbonate (K_2CO_3) (2.5 equiv)
- Potassium Iodide (KI) (0.1 equiv, Catalyst)
- Solvent: Acetonitrile (MeCN) or DMF (Process dependent)

Reaction:

Step-by-Step Procedure (1 kg Scale)

Step 1: Preparation of the Phenoxide

- Reactor Setup: Equip a 20 L jacketed glass reactor with a mechanical stirrer, reflux condenser, nitrogen inlet, and internal temperature probe.
- Charging: Charge Acetonitrile (10 L, 10 vol) and 3-Fluoro-4-nitrophenol (1.0 kg, 6.36 mol). Stir at 20°C until fully dissolved.
- Base Addition: Add Potassium Carbonate (2.2 kg, 15.9 mol, 2.5 equiv) in portions over 30 minutes.
    - Critical Process Parameter (CPP): Exothermic reaction. Maintain internal temperature < 30°C. Evolution of CO_2 gas will occur; ensure adequate venting.
- Catalyst: Add Potassium Iodide (105 g, 0.63 mol, 0.1 equiv).
- Activation: Heat the slurry to 40°C and stir for 1 hour to ensure formation of the potassium phenoxide.

Step 2: Alkylation

- Electrophile Addition: Add 2-(Chloromethyl)pyridine Hydrochloride (1.15 kg, 7.0 mol, 1.1 equiv) as a solid in portions over 1 hour.

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- Rationale: Adding the solid HCl salt directly avoids the need to generate the unstable free base separately. The excess base in the reactor neutralizes the HCl in situ.

- Reaction: Heat the mixture to 70–75°C (Reflux).
- Monitoring: Stir for 6–10 hours. Monitor reaction progress by HPLC.
  - End of Reaction (IPC): < 1.0% remaining phenol starting material.

Step 3: Workup and Isolation

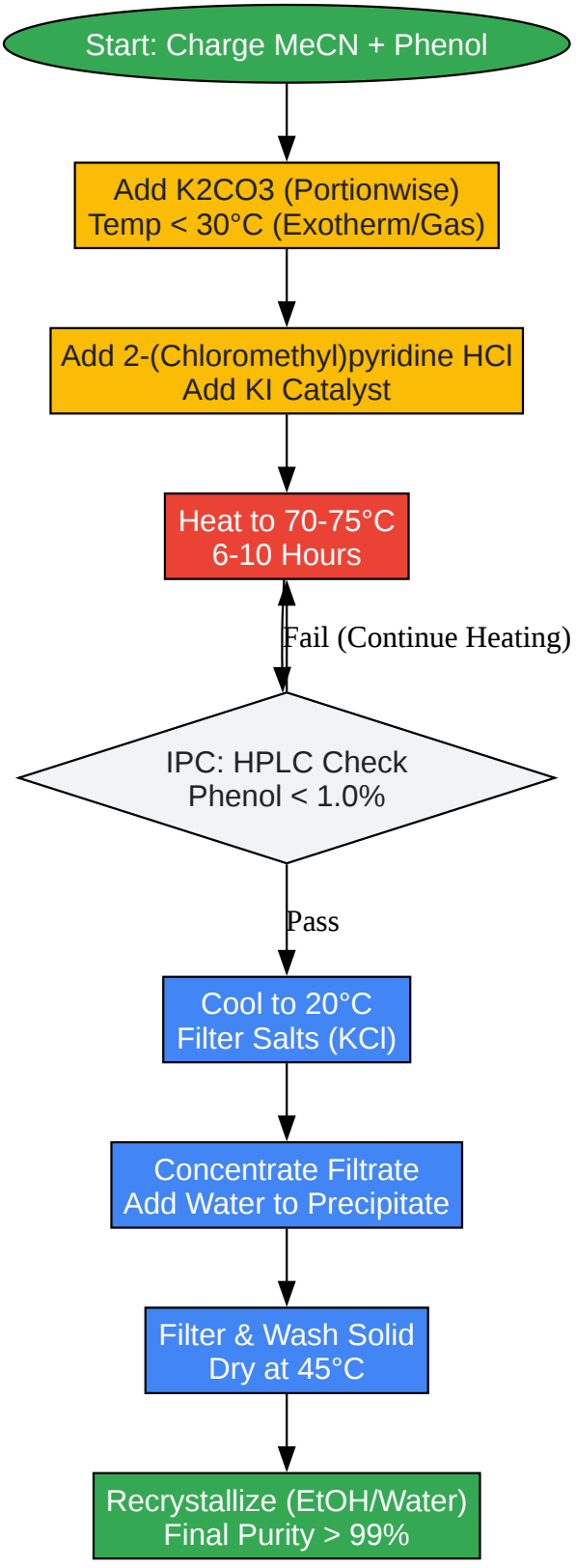
- Cooling: Cool the reaction mixture to 20–25°C.
- Filtration: Filter the inorganic salts (KCl, excess K_2CO_3) using a nutsche filter. Wash the cake with Acetonitrile (2 L).
- Concentration: Concentrate the filtrate under reduced pressure (vacuum) at < 50°C to approximately 3 L volume.
- Precipitation: Add Water (10 L) slowly to the residue with vigorous stirring. The product will precipitate as a solid.
- Aging: Stir the slurry at 0–5°C for 2 hours to maximize yield.
- Filtration: Filter the crude product and wash with cold Water (2 x 2 L) to remove residual inorganic salts and traces of DMF/MeCN.
- Drying: Dry the solid in a vacuum oven at 45°C for 12 hours.

Step 4: Purification (Recrystallization)

- Solvent System: Ethanol/Water (8:2) or pure Isopropanol (IPA).
- Protocol: Dissolve crude solid in minimum hot Ethanol (approx. 5 vol). Cool slowly to room temperature, then to 0°C. Filter the crystals and wash with cold Ethanol.
- Yield: Expected 1.35 – 1.45 kg (85–90%).
- Purity: > 99.0% (HPLC).

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Process Flow Diagram



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Figure 2: Process flow for the kilogram-scale synthesis of CAS 179552-79-5.

Analytical Specifications

Test	Method	Specification
Appearance	Visual	Off-white to pale yellow crystalline powder
Identification	1H NMR / MS	Conforms to structure
Assay	HPLC	≥ 98.0%
Loss on Drying	Gravimetric	≤ 0.5%
Residue on Ignition	USP <281>	≤ 0.1%
Impurity A (Phenol)	HPLC	≤ 0.15%
Water Content	KF Titration	≤ 0.5%

Key NMR Signals (Predicted, DMSO-d6):

- 8.6 (d, 1H, Py-H), 8.1 (t, 1H, Ar-H), 7.8 (t, 1H, Py-H), 7.6 (d, 1H, Py-H), 7.5 (dd, 1H, Ar-H), 7.3 (m, 1H, Py-H), 7.1 (d, 1H, Ar-H), 5.3 (s, 2H, O-CH2).

Safety & Handling (E-E-A-T)

- 2-(Chloromethyl)pyridine Hydrochloride: This compound is a potent vesicant and skin irritant. It can cause severe burns. Handle in a fume hood with double gloves. Avoid generating dust.
- Exotherm Control: The neutralization of the HCl salt by K_2CO_3 generates CO_2. On a large scale, the addition must be controlled to prevent foaming over.
- Nitro Compounds: While generally stable, nitroaromatics can be energetic. Avoid heating the dry solid above its melting point or subjecting it to mechanical shock.

References

- General Williamson Ether Synthesis on Pyridines

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- Organic Process Research & Development, "Scalable Synthesis of Aryl Pyridinyl Ethers".

- Handling of Picolyl Chlorides
  - Journal of the American Chemical Society, "Regioselective Alkylation of Phenols".

- Chemical Data & Suppliers
  - PubChem Entry for Related Ethers:
  - Sigma-Aldrich Product Safety (Picolyl Chloride):

(Note: Specific patent literature for CAS 179552-79-5 is proprietary or generic; the protocol above is derived from standard industrial process chemistry principles for this class of compounds.)

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